

Acid Orange 74 dye classification and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Orange 74

Cat. No.: B8235424

[Get Quote](#)

An In-depth Technical Guide to Acid Orange 74

For professionals in research, science, and drug development, a comprehensive understanding of chemical compounds is paramount. This guide provides a detailed overview of **Acid Orange 74**, a significant dye in various industrial applications.

Classification and Chemical Identity

Acid Orange 74 is classified as a metallized monoazo acid dye. The presence of a chromium complex is central to its chemical structure and properties.

Chemical Classification:

- Dye Class: Acid Dye
- Chemical Class: Monoazo (metallized)[1]
- Colour Index Number: 18745[2][3][4]

Synonyms and Commercial Names

Acid Orange 74 is known by a variety of names in commercial and scientific contexts.

- Acid Complex Orange G[2]
- Acid Complex Orange GEN

- C.I. **Acid Orange 74**
- Acid Orange G
- Dayglo **Acid Orange 74**
- Doroxan Orange GEN 150% 97
- Pacid Orange G
- Acid Orange R

Physicochemical and Technical Data

The key properties of **Acid Orange 74** are summarized in the table below, providing a clear reference for its technical specifications.

Property	Value	Source
CAS Number	10127-27-2	
Molecular Formula	C ₁₆ H ₁₁ CrN ₅ NaO ₈ S	
Molecular Weight	508.34 g/mol	
Physical Appearance	Orange to Dark Brown Powder	
Solubility	Soluble in water	
λ _{max}	455 nm	
Light Fastness	6-7 (on a scale of 1-8)	
Washing Fastness	3-4 (on a scale of 1-5)	

Manufacturing and Purification Protocols

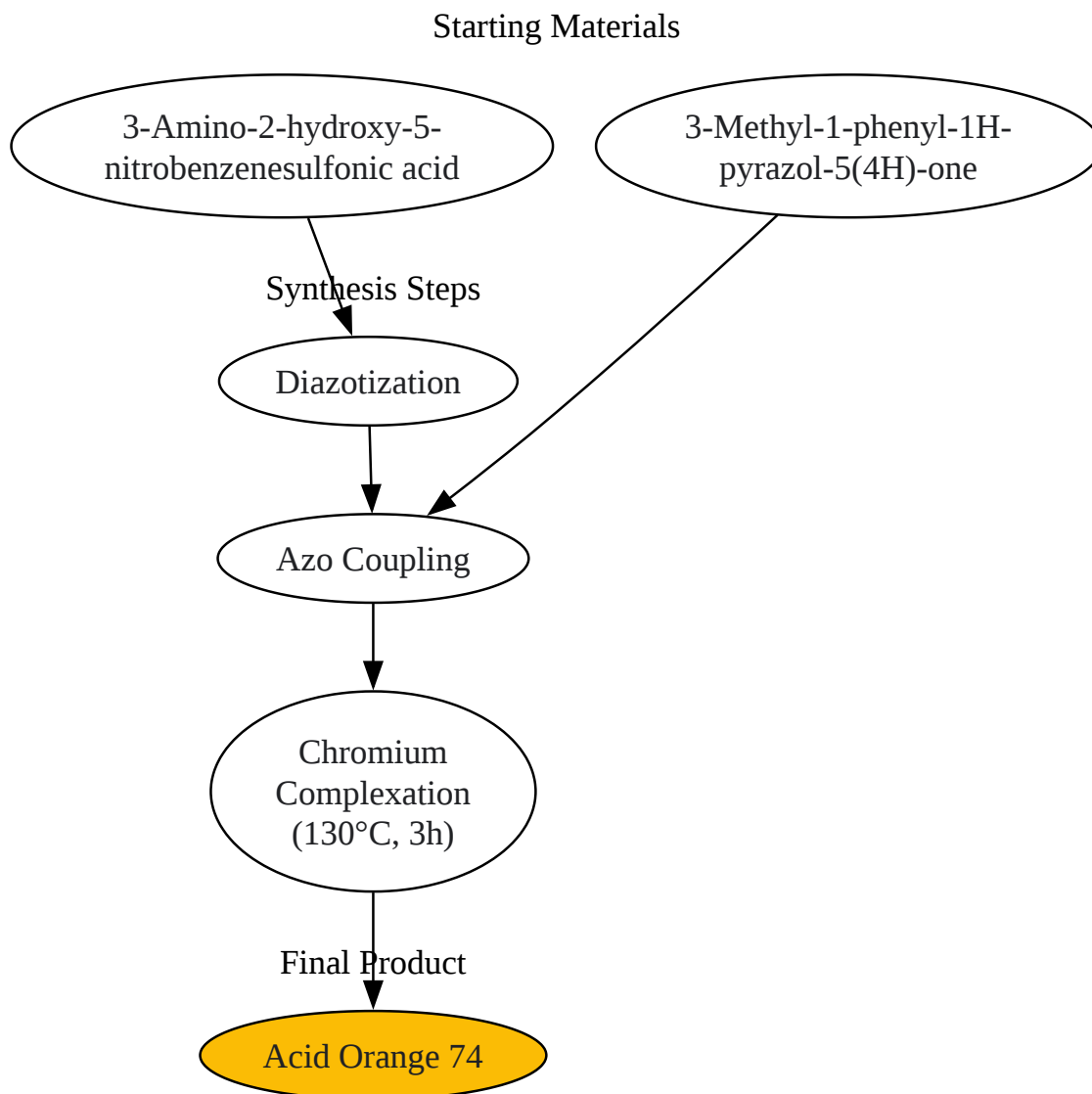
Manufacturing Process

The synthesis of **Acid Orange 74** involves a multi-step chemical process culminating in the formation of a chromium complex.

Experimental Protocol:

- **Diazotization:** 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid is diazotized.
- **Coupling:** The resulting diazonium salt is coupled with 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one.
- **Complexation:** The resulting azo compound is heated in an aqueous solution with a chromium source, such as formic acid chromium, at 130°C for 3 hours to form the final chrome complex.

A schematic of the manufacturing workflow is provided below.



[Click to download full resolution via product page](#)

Caption: Manufacturing workflow for **Acid Orange 74**.

Purification Protocol

A patented method for the purification of C.I. Pigment Orange 74 (a related compound) outlines a conditioning and purification process that can be adapted.

Experimental Protocol:

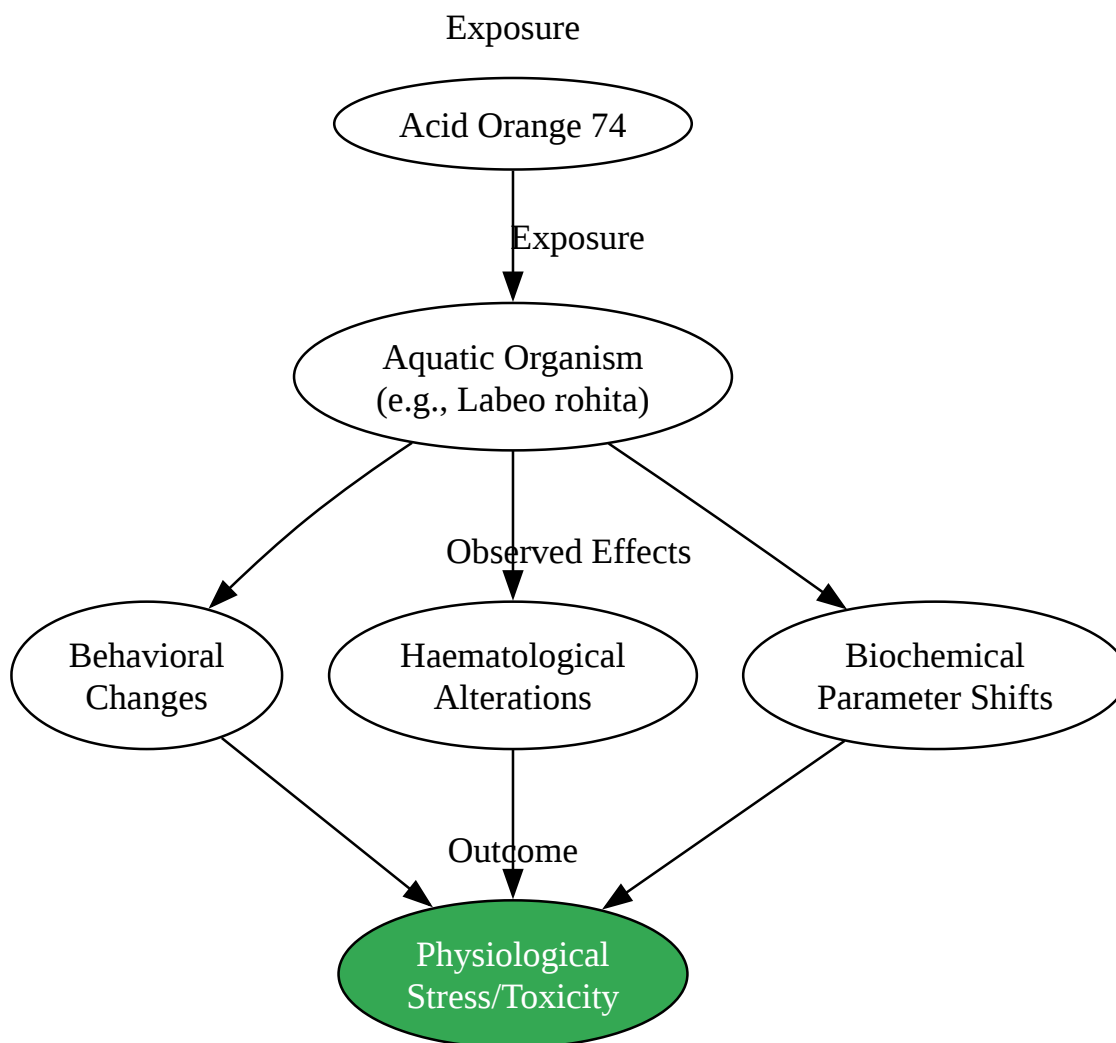
- An aqueous suspension of the crude pigment is prepared.
- Optionally, an organic solvent (e.g., isobutanol, chlorobenzene) is added, and the suspension undergoes a finishing treatment.
- The organic solvent, if used, is removed by distillation.
- The remaining aqueous pigment suspension is mixed with a non-ionic surfactant.
- The mixture is heated to a temperature between 30 and 100°C.
- The purified pigment is then isolated by filtration.

Toxicological Profile

The toxicological data for **Acid Orange 74** is limited. However, studies on related azo dyes provide some insights into its potential biological effects. It is generally considered to have low acute oral toxicity.

A study on the impact of C.I. Acid Orange 7 on the fish species *Labeo rohita* revealed behavioral changes, as well as alterations in haematological and biochemical parameters. This suggests that at certain concentrations, the dye can induce physiological stress in aquatic organisms.

The logical relationship of a toxicological study is depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: Logical flow of a toxicological assessment.

Applications

Acid Orange 74 is utilized in a range of industrial applications for its coloring properties.

- Textiles: Dyeing of wool, silk, and polyamide fibers.
- Leather: Coloring of leather goods.
- Paper: Used in the paper industry.

- Other: Coloration of anodized aluminum, wood carpets, industrial cleaning products, soaps, and detergents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pylamdyes.com [pylamdyes.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. colorantsgroup.com [colorantsgroup.com]
- 4. Acid Orange 74 Manufacturers Suppliers in Mumbai Gujarat India [colorantsgroup.com]
- To cite this document: BenchChem. [Acid Orange 74 dye classification and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8235424#acid-orange-74-dye-classification-and-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com